

Spectroscopic Characterization of 1,3-Indandione: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Indandione

Cat. No.: B147059

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for pure **1,3-indandione**, a crucial diketone with applications in the synthesis of various biologically active compounds. This document presents detailed information on its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for obtaining these spectra.

Spectroscopic Data Summary

The following tables summarize the key quantitative spectroscopic data for **1,3-indandione**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data for **1,3-Indandione**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.96 - 8.01	Multiplet	2H	Aromatic Protons (H-4, H-7)
7.83 - 7.87	Multiplet	2H	Aromatic Protons (H-5, H-6)
3.24	Singlet	2H	Methylene Protons (-CH ₂ -)

Solvent: CDCl₃

Table 2: ¹³C NMR Spectroscopic Data for **1,3-Indandione**

Chemical Shift (δ) ppm	Assignment
201.5	Carbonyl Carbon (C=O)
141.8	Aromatic Carbon (C-3a, C-7a)
136.3	Aromatic Carbon (C-5, C-6)
124.2	Aromatic Carbon (C-4, C-7)
38.9	Methylene Carbon (-CH ₂ -)

Solvent: CDCl₃

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands for **1,3-Indandione**

Wavenumber (cm ⁻¹)	Intensity	Assignment
1750	Strong	Asymmetric C=O Stretch
1722	Strong	Symmetric C=O Stretch
~3050	Medium	Aromatic C-H Stretch
~2900	Weak	Aliphatic C-H Stretch

Sample Preparation: KBr Pellet

Mass Spectrometry (MS)

Table 4: Major Mass Spectrometry Peaks for **1,3-Indandione**

m/z	Relative Intensity	Assignment
146	High	Molecular Ion [M] ⁺
104	Medium	[M - C ₂ H ₂ O] ⁺
76	Medium	[C ₆ H ₄] ⁺

Ionization Method: Electron Ionization (EI)

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. Sample Preparation

A solution of **1,3-indandione** is prepared by dissolving approximately 10-20 mg of the pure solid in 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.

2.1.2. Data Acquisition

^1H and ^{13}C NMR spectra are recorded on a 400 MHz spectrometer.

- ^1H NMR: Spectra are acquired with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Spectra are acquired using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon atom.

Infrared (IR) Spectroscopy

2.2.1. Sample Preparation (KBr Pellet Method)

Approximately 1-2 mg of pure **1,3-indandione** is finely ground in an agate mortar. To this, about 100-200 mg of dry, IR-grade potassium bromide (KBr) powder is added, and the mixture is thoroughly ground to ensure a homogenous sample. The resulting powder is then compressed in a pellet die under high pressure to form a thin, transparent pellet.

2.2.2. Data Acquisition

The KBr pellet is placed in the sample holder of an FT-IR spectrometer. The spectrum is recorded in the mid-IR region (typically $4000\text{-}400\text{ cm}^{-1}$) by co-adding a number of scans to obtain a high-quality spectrum. A background spectrum of a pure KBr pellet is recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

2.3.1. Sample Introduction

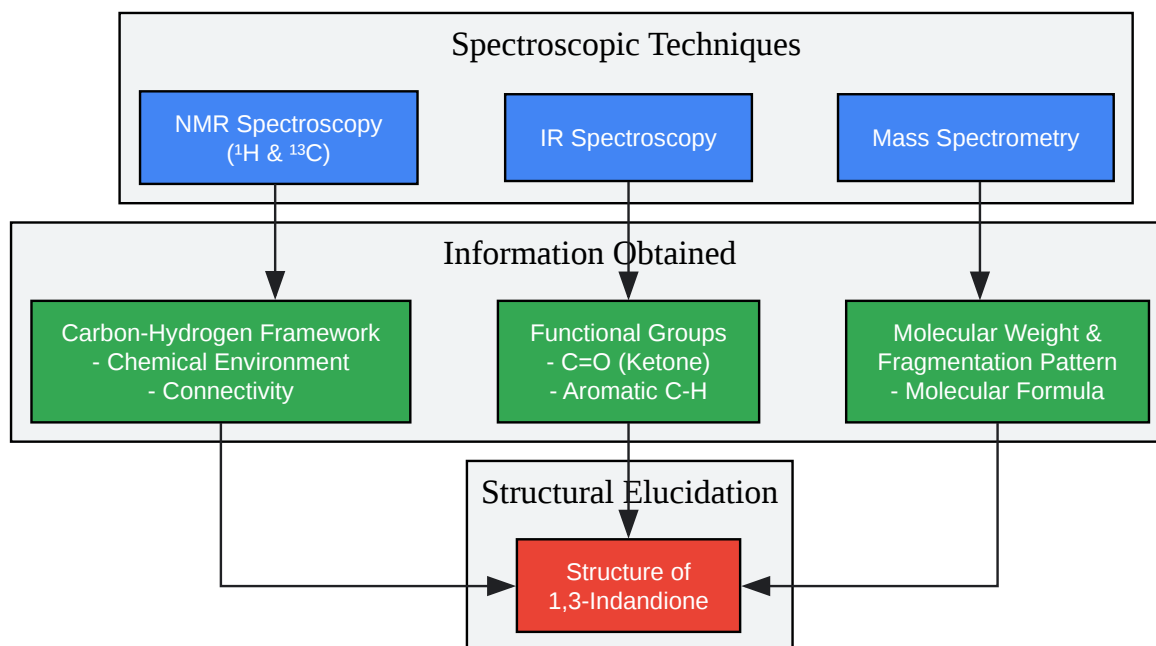
A small amount of pure **1,3-indandione** is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.

2.3.2. Ionization and Analysis

The sample is ionized using electron ionization (EI) at a standard energy of 70 eV. The resulting ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer) and detected.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **1,3-indandione** using the spectroscopic techniques described.



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